

2-Iodo-5-methylaniline handling and safety precautions

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Compound of Interest

Compound Name: **2-Iodo-5-methylaniline**

Cat. No.: **B084972**

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Technical Support Center: 2-Iodo-5-methylaniline

This technical support center provides essential information for researchers, scientists, and drug development professionals on the safe handling and use of **2-Iodo-5-methylaniline**.

Safety and Handling Summary

2-Iodo-5-methylaniline is a chemical compound that requires careful handling due to its potential health hazards. It is harmful if swallowed, in contact with skin, or if inhaled. It can also cause skin and eye irritation and may lead to respiratory irritation.[\[1\]](#) Adherence to proper safety protocols is crucial to minimize risk.

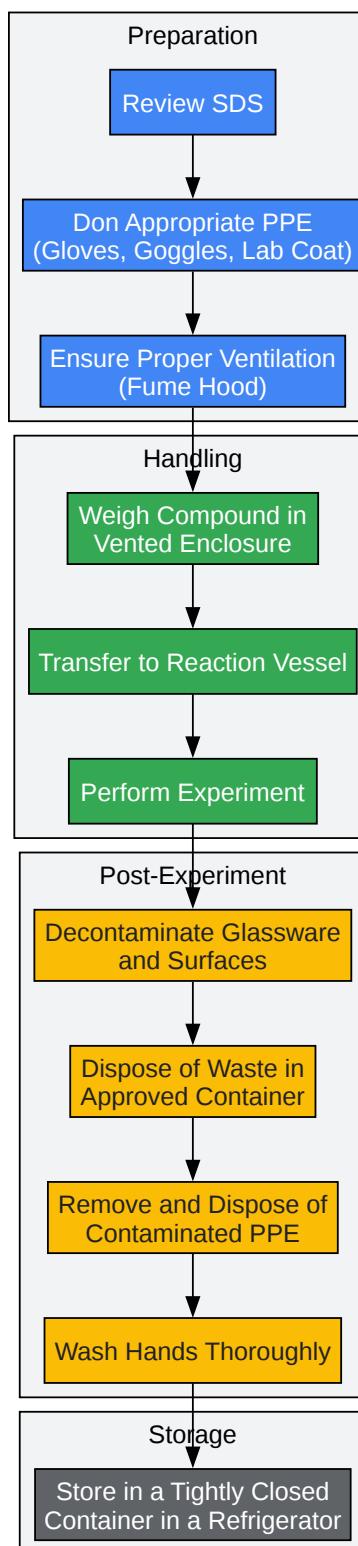
Quantitative Data

Property	Value	Reference
CAS Number	13194-69-9	[2]
Molecular Formula	C ₇ H ₈ IN	[2]
Molecular Weight	233.05 g/mol	[2]
Appearance	Light yellow to brown powder or lump	
Purity	>98.0% (GC)	
Melting Point	35.0 to 39.0 °C	
Flash Point	115 °C	[3]
Storage Temperature	Refrigerator (0-10°C)	

Experimental Workflow for Safe Handling

The following diagram outlines the standard procedure for safely handling **2-Iodo-5-methylaniline** in a laboratory setting.

Experimental Workflow for Safe Handling of 2-Iodo-5-methylaniline

[Click to download full resolution via product page](#)**Caption: Workflow for handling 2-Iodo-5-methylaniline.**

Troubleshooting Guide

Q: I accidentally spilled a small amount of **2-Iodo-5-methylaniline** powder on the lab bench. What should I do?

A:

- Ensure Personal Safety: If you are not already wearing your personal protective equipment (PPE), including gloves, safety goggles, and a lab coat, put them on immediately.
- Contain the Spill: Prevent the powder from spreading further.
- Clean-up: Carefully sweep up the spilled powder and place it into a suitable, labeled container for disposal.^{[4][5]} Avoid creating dust.^{[1][4]}
- Decontaminate: Wipe the area with a suitable solvent (check your institution's standard operating procedures) and then wash with soap and water.
- Dispose: Dispose of the contaminated cleaning materials and the collected powder as hazardous waste according to your local regulations.

Q: The **2-Iodo-5-methylaniline** has changed color in the bottle. Is it still usable?

A: **2-Iodo-5-methylaniline** is described as a light yellow to brown powder or lump. Some color variation is normal. However, a significant color change could indicate degradation or contamination. It is recommended to assess the purity of the material using an appropriate analytical technique (e.g., GC, NMR) before use to ensure it meets the requirements of your experiment.

Q: I can smell a faint chemical odor after working with **2-Iodo-5-methylaniline**, even though I was using a fume hood. What does this mean?

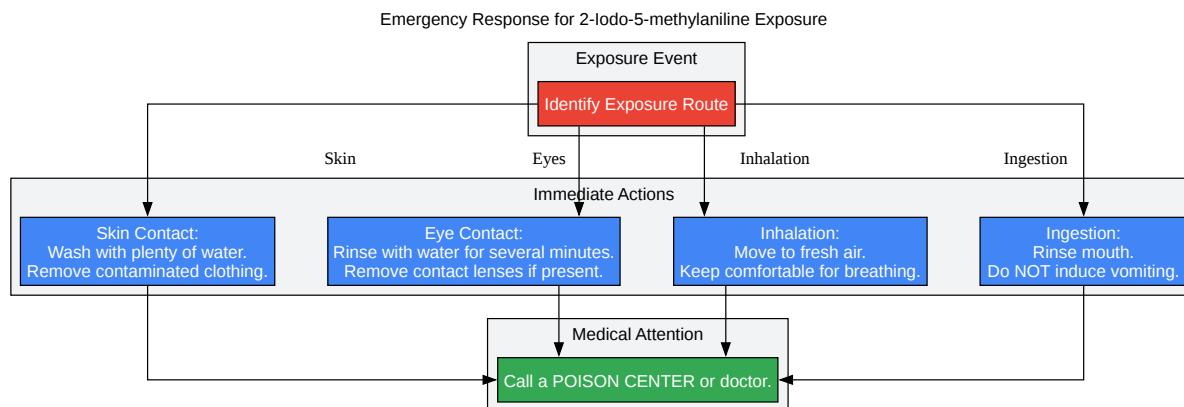
A: Any detectable odor indicates a potential breach in containment.

- Check Fume Hood Operation: Verify that the fume hood is functioning correctly and that the sash is at the appropriate height.

- Review Handling Technique: Ensure that all handling of the compound is performed well inside the fume hood to prevent vapors or dust from escaping.
- Assess for Spills: Check for any small spills inside the fume hood that may be a source of the odor.
- Seek Medical Advice: If you feel unwell, move to fresh air and seek medical attention.[2]

Emergency Response Protocol

This flowchart details the immediate actions to take in case of accidental exposure to **2-Iodo-5-methylaniline**.



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Caption: Emergency procedures for exposure.

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards of **2-Iodo-5-methylaniline**?

A1: The primary hazards are that it is harmful if swallowed, in contact with skin, or if inhaled. It can also cause skin irritation, serious eye irritation, and may cause respiratory irritation.[1]

Q2: What personal protective equipment (PPE) should be worn when handling **2-Iodo-5-methylaniline**?

A2: You should wear protective gloves, protective clothing, eye protection (safety goggles), and face protection. All handling of the solid should be done in a well-ventilated area, preferably a chemical fume hood.[1]

Q3: How should **2-Iodo-5-methylaniline** be stored?

A3: It should be stored in a tightly closed container in a refrigerator, at a temperature between 0-10°C. Some sources may also recommend storage in a well-ventilated place.[1][4]

Q4: What materials are incompatible with **2-Iodo-5-methylaniline**?

A4: **2-Iodo-5-methylaniline** is incompatible with acids, strong oxidizing agents, acid anhydrides, acid chlorides, and chloroformates.[1][4]

Q5: What are the proper first aid procedures in case of exposure?

A5:

- If Swallowed: Rinse the mouth and call a POISON CENTER or doctor.[2]
- If on Skin: Wash the affected area with plenty of water and call a POISON CENTER or doctor if you feel unwell.
- If Inhaled: Move the person to fresh air and keep them comfortable for breathing. Call a POISON CENTER or doctor if you feel unwell.[2]
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do, and continue rinsing.[1][2]

Q6: How should I dispose of waste **2-Iodo-5-methylaniline**?

A6: Waste should be disposed of in an approved waste disposal plant, in accordance with local, state, and federal regulations.[1] Do not allow the product to enter drains.

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